

Technical Guide: Aristola-1(10),8-dien-2-one (CAS: 22391-34-0)

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Compound of Interest

Compound Name: Aristola-1(10),8-dien-2-one

Cat. No.: B593627

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Introduction

Aristola-1(10),8-dien-2-one is a naturally occurring sesquiterpenoid belonging to the aristolane class.^[1] These compounds are characterized by a distinctive tricyclic carbon skeleton featuring a gem-dimethylcyclopropane moiety. First isolated from the metabolites of the mushroom *Anthracoophyllum* sp. BCC18695 and later from the rhizomes of *Nardostachys chinensis*, this compound is of significant interest to the scientific community.^{[1][2]} Its presence in *Nardostachys chinensis*, a plant with a history of use in traditional medicine for its sedative and analgesic properties, suggests potential pharmacological activities. This guide provides a comprehensive overview of the technical data and methodologies related to **Aristola-1(10),8-dien-2-one**.

Chemical and Physical Properties

Aristola-1(10),8-dien-2-one is a sesquiterpene with the molecular formula $C_{15}H_{20}O$.^[2] It is described as an oil or powder in its purified form and is soluble in various organic solvents, including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.^{[1][3]}

Physicochemical Data

The following table summarizes the key physicochemical properties of **Aristola-1(10),8-dien-2-one**.

Property	Value	Source
CAS Number	22391-34-0	[1][3][4]
Molecular Formula	C ₁₅ H ₂₀ O	[2]
Molecular Weight	216.32 g/mol	[2][5]
Physical Description	Oil or Powder	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and identification of **Aristola-1(10),8-dien-2-one**. The following tables present the nuclear magnetic resonance (NMR) data.

Table 2.1: ¹H NMR Spectroscopic Data

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Data to be populated from further research			

Table 2.2: ¹³C NMR Spectroscopic Data

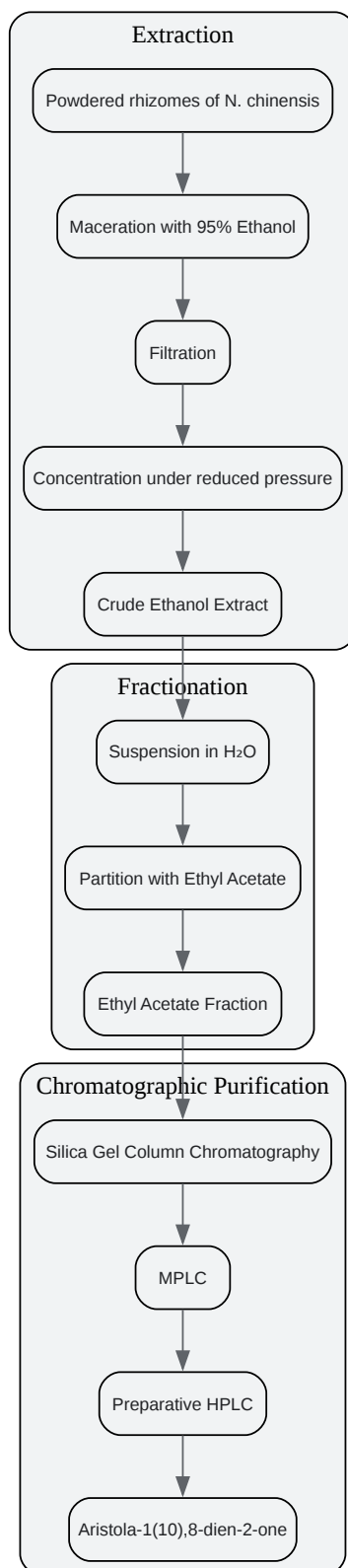
Position	Chemical Shift (δ) ppm
Data to be populated from further research	

Experimental Protocols

Isolation of Aristola-1(10),8-dien-2-one from Nardostachys chinensis

The following protocol is a generalized procedure based on the methodologies reported for the isolation of aristolane sesquiterpenoids from Nardostachys chinensis.

Diagram 1: General Isolation Workflow

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Caption: General workflow for the isolation of **Aristola-1(10),8-dien-2-one**.

Methodology:

- **Extraction:** The air-dried and powdered rhizomes of *Nardostachys chinensis* are extracted with 95% aqueous ethanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate soluble fraction is concentrated.
- **Chromatography:** The ethyl acetate fraction is subjected to repeated column chromatography on silica gel. Further purification is achieved using medium-pressure liquid chromatography (MPLC) and preparative high-performance liquid chromatography (HPLC) to yield pure **Aristola-1(10),8-dien-2-one**.

Biological Activity and Potential Applications

While direct studies on the biological activity of **Aristola-1(10),8-dien-2-one** are limited, its presence in *Nardostachys chinensis*, a plant known for its sedative and tranquilizing effects, suggests potential neuropharmacological activity. Other aristolane sesquiterpenoids from this plant have been shown to interact with the GABAergic system and regulate the serotonin transporter. These findings provide promising avenues for future research into the therapeutic potential of **Aristola-1(10),8-dien-2-one**. The compound is suggested to have potential in research related to inflammation and immune-related disorders.

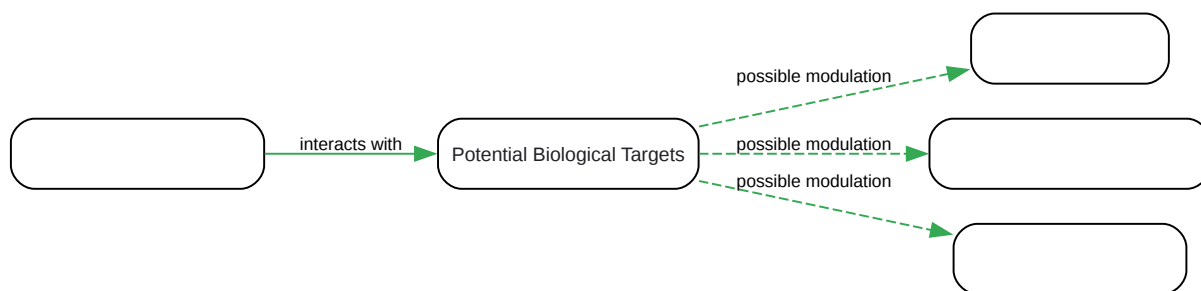
Known Biological Activities of Related Compounds

- **Sedative Effects:** Other sesquiterpenoids from *Nardostachys chinensis* have demonstrated sedative effects, suggesting a potential area of investigation for **Aristola-1(10),8-dien-2-one**.
- **Serotonin Transporter Regulation:** Certain aristolane-type sesquiterpenoids have been identified as regulators of the serotonin transporter, a key target in the treatment of various neurological and psychiatric disorders.

Signaling Pathways

Currently, there is no published data detailing the specific signaling pathways modulated by **Aristola-1(10),8-dien-2-one**. However, based on the activities of related compounds, potential interactions with neuro-regulatory pathways can be hypothesized.

Diagram 2: Hypothesized Areas of Biological Interaction



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Caption: Hypothesized biological interaction areas for **Aristola-1(10),8-dien-2-one**.

Conclusion

Aristola-1(10),8-dien-2-one is a fascinating natural product with a unique chemical structure. Its origin from a medicinally important plant suggests a high potential for interesting biological activities. This guide has summarized the currently available technical information. Further research is warranted to fully elucidate its spectroscopic properties, develop efficient synthetic routes, and explore its pharmacological profile and mechanism of action. The data presented here serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

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